

Application Notes and Protocols: Cereclor as a Flame Retardant in Polymers

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Compound of Interest

Compound Name: Cereclor

Cat. No.: B8269983

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These application notes provide a comprehensive overview of the use of **Cereclor™**, a range of chlorinated paraffins, as a flame retardant in various polymer systems. This document includes detailed information on the mechanism of action, formulation guidelines, and experimental protocols for evaluating the efficacy of **Cereclor™** in enhancing the fire resistance of polymers.

Introduction to Cereclor™ as a Flame Retardant

Cereclor™, a brand of chlorinated paraffins, is a versatile additive used extensively in the polymer industry to impart flame retardancy.[1][2] These compounds are produced by the chlorination of paraffinic hydrocarbon fractions, resulting in a range of products with varying carbon chain lengths and chlorine content.[1] **Cereclor™** grades are selected based on the specific polymer and the desired flame retardant properties.[3][4]

The primary mechanism of flame retardancy for **Cereclor™** involves the release of hydrogen chloride (HCl) gas at elevated temperatures. This gas acts in the vapor phase to interrupt the free radical combustion process, effectively quenching the flame.[5] Additionally, the formation of a char layer can occur, which acts as a physical barrier, insulating the polymer from the heat source and limiting the release of flammable volatiles.[6]

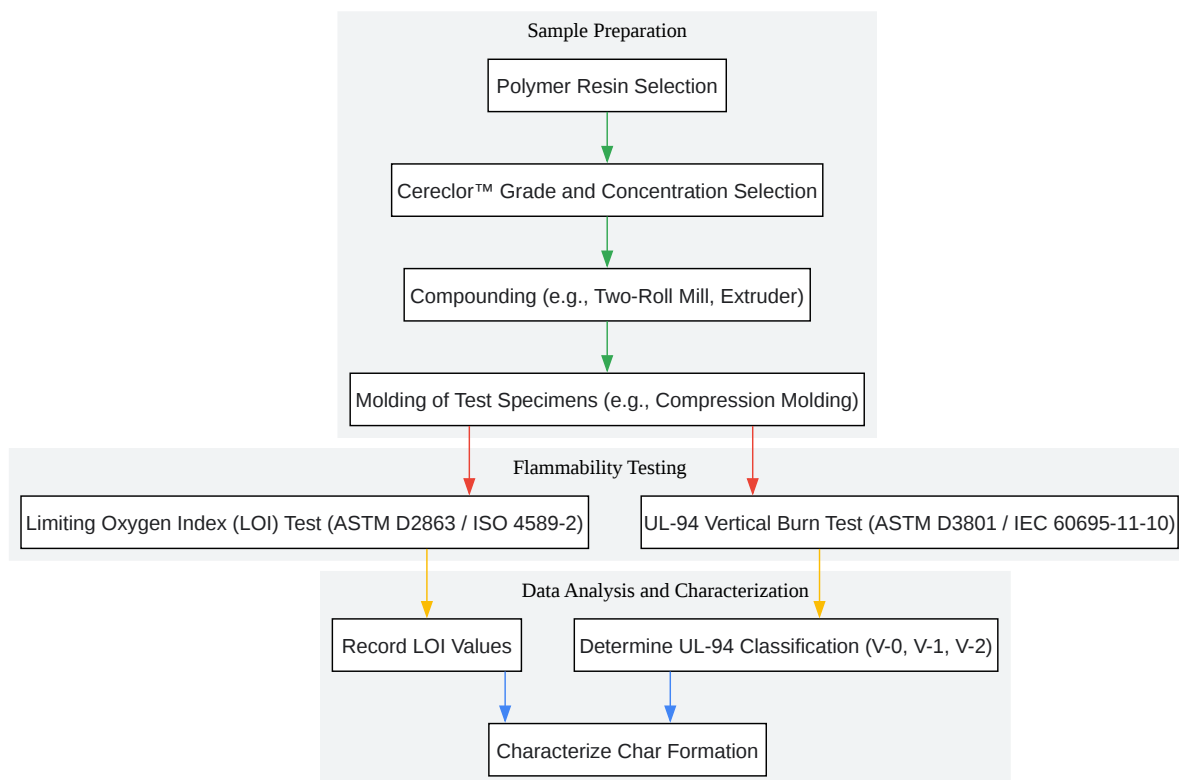
Cereclor™ is utilized in a variety of polymers, including:

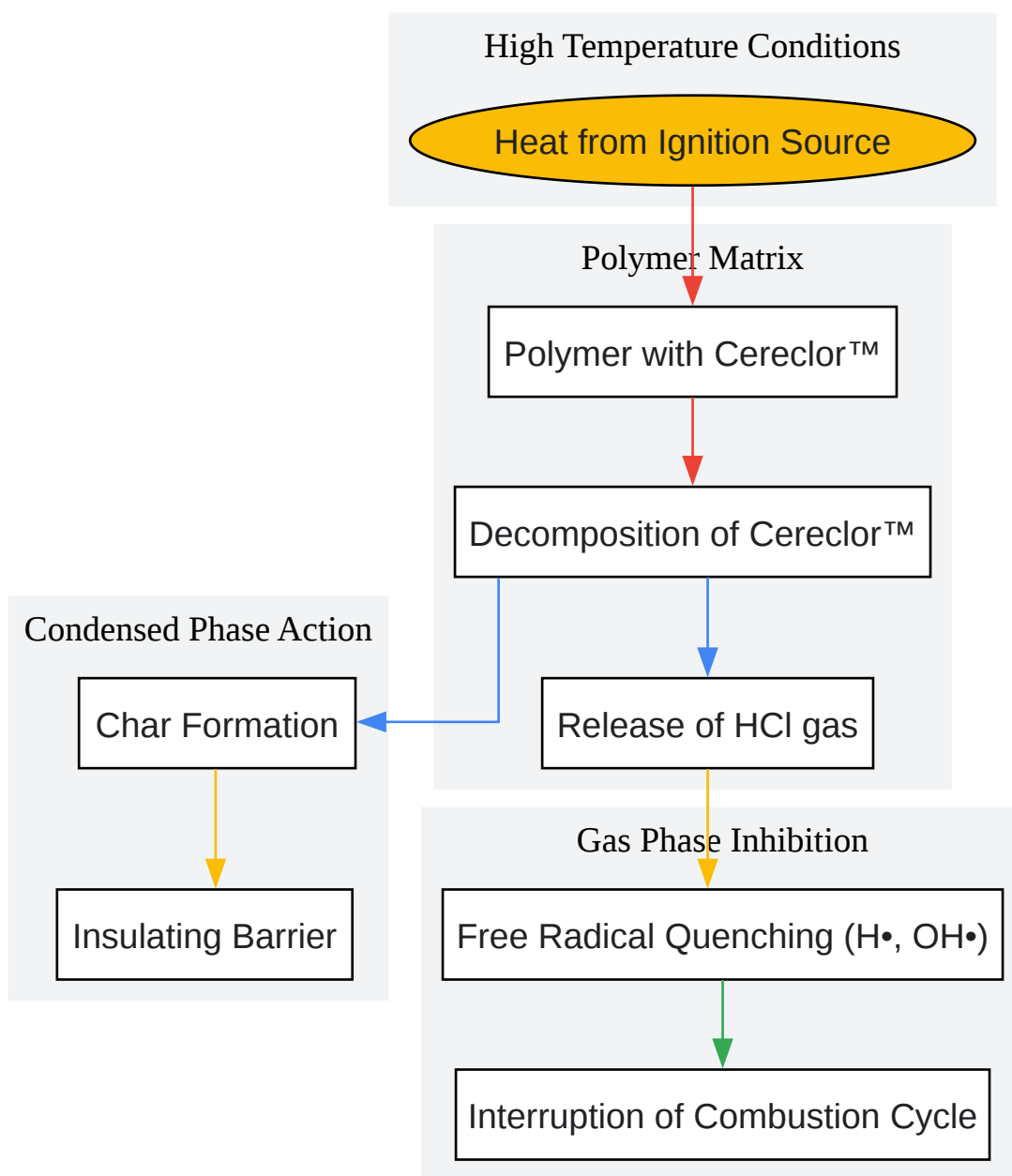
- Polyvinyl Chloride (PVC)[[7](#)]
- Polyethylene (PE)[[6](#)]
- Natural Rubber (NR)[[8](#)]
- Unsaturated Polyester Resins (UPR)[[9](#)]

Beyond its flame retardant properties, **Cereclor™** also functions as a secondary plasticizer in many formulations, particularly in flexible PVC, offering a cost-effective solution for achieving both flexibility and fire safety.[[10](#)][[11](#)]

General Experimental Workflow

The evaluation of **Cereclor™** as a flame retardant in a polymer matrix typically follows the workflow outlined below.





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